

An In-depth Technical Guide to the Safety, Handling, and Disposal of Tribenzylsilane

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Compound of Interest

Compound Name: Tribenzylsilane

Cat. No.: B167443

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and disposal considerations for **Tribenzylsilane** (CAS No. 1747-92-8). The information is intended to support laboratory safety protocols and promote responsible chemical management.

Chemical and Physical Properties

Tribenzylsilane is an organosilicon compound with the chemical formula $C_{21}H_{22}Si$.^{[1][2]} It is characterized by the presence of three benzyl groups and one hydrogen atom attached to a central silicon atom. Organosilanes like **Tribenzylsilane** are noted for their unique properties, including thermal stability and reactivity, which make them valuable in various industrial and research applications, including as reducing agents and intermediates in the synthesis of silicone-based materials.^[3]

Table 1: Physical and Chemical Properties of **Tribenzylsilane**

Property	Value	Reference
CAS Number	1747-92-8	[4]
Molecular Formula	C ₂₁ H ₂₂ Si	[1][2]
Appearance	White to light yellow powder or crystals	[5]
Purity	>98.0% (GC)	[5]
Melting Point	88.0 to 92.0 °C	[5]

Note: Specific data on boiling point, density, vapor pressure, and water solubility for **Tribenzylsilane** are not readily available in the searched literature. Organosilanes are generally characterized by low toxicity and high chemical stability.[6]

Hazard Identification and Toxicological Information

While specific toxicological data such as LD50 (median lethal dose) for **Tribenzylsilane** is not available in the reviewed literature, the available Safety Data Sheets (SDS) for **Tribenzylsilane** and similar compounds indicate potential hazards.

Primary Hazards:

- Skin Irritation: May cause skin irritation upon contact.[5]
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: Inhalation of dust or vapors may cause respiratory tract irritation.[7]

Table 2: Summary of Toxicological Data (Data for **Tribenzylsilane** is not available, general information for organosilanes is provided)

Endpoint	Species	Route	Result	Classification	Reference
Acute Oral Toxicity	Rat	Oral	No data available for Tribenzylsilane.	Not Classified	
Acute Dermal Toxicity	Rabbit	Dermal	No data available for Tribenzylsilane.	Not Classified	
Acute Inhalation Toxicity	Rat	Inhalation	No data available for Tribenzylsilane.	Not Classified	
Skin Corrosion/Irritation	Causes skin irritation.	Warning	[5]		
Serious Eye Damage/Irritation	Causes serious eye irritation.	Warning			
Respiratory or Skin Sensitization	No data available.	Not Classified			
Germ Cell Mutagenicity	No data available.	Not Classified			
Carcinogenicity	No data available.	Not Classified			
Reproductive Toxicity	No data available.	Not Classified			
STOT-Single Exposure	May cause respiratory irritation.	Warning	[7]		

STOT- Repeated Exposure	No data available.	Not Classified
Aspiration Hazard	No data available.	Not Classified

STOT: Specific Target Organ Toxicity

Due to the lack of specific data, it is prudent to handle **Tribenzylsilane** with the same precautions as other potentially hazardous research chemicals.

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of **Tribenzylsilane**.

3.1. Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when working with **Tribenzylsilane**.

Table 3: Recommended Personal Protective Equipment

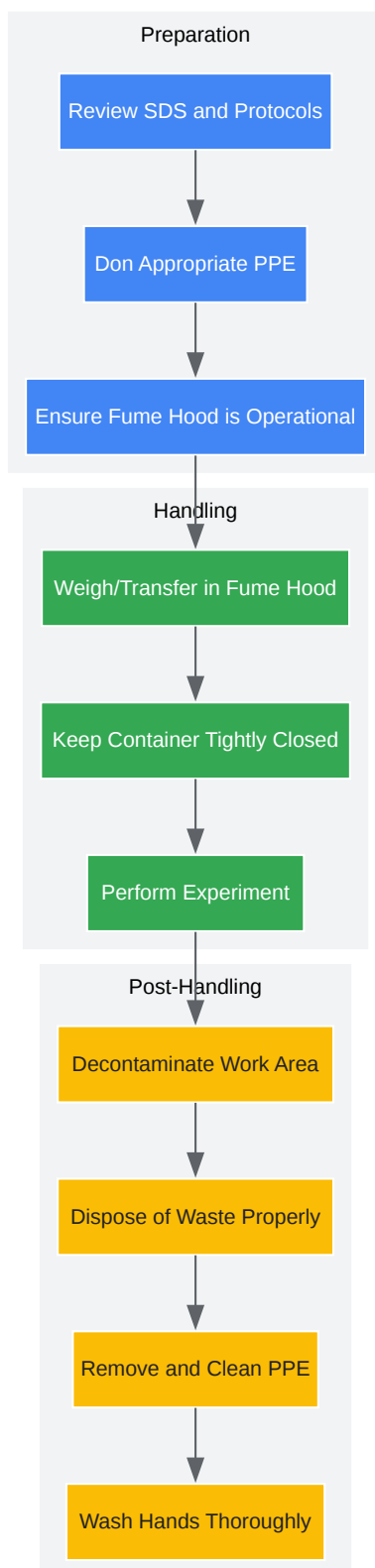
Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is recommended.

3.2. Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.

- Avoid contact with skin and eyes.[\[8\]](#)
- Avoid breathing dust.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.[\[9\]](#)
- Keep containers tightly closed when not in use.[\[10\]](#)

Logical Workflow for Handling **Tribenzylsilane**



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Caption: Workflow for the safe handling of **Tribenzylsilane**.

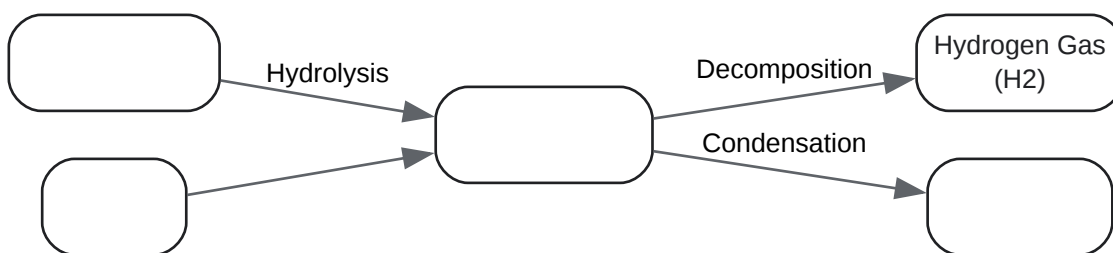
3.3. Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.[10]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[7][8]

Reactivity and Stability

- Stability: Stable under normal conditions.[8]
- Reactivity: As a hydrosilane, **Tribenzylsilane** can react with strong oxidizing agents. The silicon-hydrogen bond is susceptible to cleavage.
- Incompatible Materials: Strong oxidizing agents, acids, acid anhydrides, acid chlorides, and carbon dioxide.[7][8]
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide, carbon dioxide, and silicon oxides.
- Hazardous Polymerization: Hazardous polymerization does not occur.[8]

Signaling Pathway of Potential Hydrolysis



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Caption: Potential hydrolysis and condensation pathway of **Tribenzylsilane**.

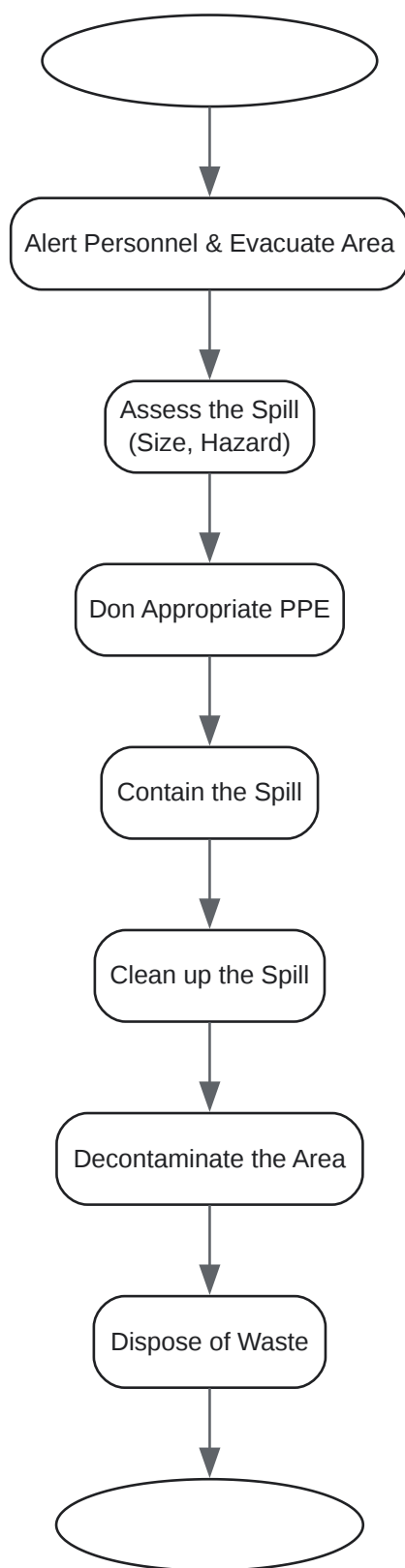
Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

5.1. Spill Cleanup Protocol

- Evacuate: Immediately evacuate the area and restrict access.
- Ventilate: Ensure adequate ventilation.
- Personal Protection: Wear appropriate PPE as outlined in Table 3.
- Containment: For solid spills, avoid generating dust. For liquid spills, use an inert absorbent material to contain the spill.[\[11\]](#)
- Cleanup: Carefully sweep or scoop up the spilled material and place it into a suitable, labeled container for disposal.[\[8\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[9\]](#)

Emergency Response Workflow for a Chemical Spill



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Caption: Emergency workflow for a chemical spill.

Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable regulations. Do not dispose of **Tribenzylsilane** down the drain or in the regular trash.

6.1. Waste Disposal Protocol

- Collection: Collect waste **Tribenzylsilane** and any contaminated materials in a designated, labeled, and sealed container.
- Labeling: Clearly label the waste container with the chemical name and associated hazards.
- Storage: Store the waste container in a designated hazardous waste accumulation area.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company.
[\[10\]](#)

The primary disposal method for chlorosilane-contaminated waste is often hydrolysis followed by neutralization.[\[12\]](#) A similar approach may be considered for **Tribenzylsilane**, where controlled hydrolysis would convert it to less reactive siloxanes.

Environmental Information

Specific ecotoxicological data for **Tribenzylsilane** is not readily available. However, based on its low water solubility, it is not likely to be mobile in soil, and spillage is unlikely to penetrate the soil.[\[7\]](#) Organosilicon compounds are generally considered to have low environmental impact, but it is crucial to prevent their release into the environment.[\[13\]](#)

Table 4: Environmental Fate and Ecotoxicity (General Information)

Parameter	Result	Remarks	Reference
Persistence and Degradability	Insoluble in water.[7]	Not readily biodegradable.	
Bioaccumulative Potential	May have some potential to bioaccumulate.[7]		
Mobility in Soil	Low mobility is expected due to low water solubility.	[7]	
Ecotoxicity	No data available.	Do not empty into drains.	[7]

Disclaimer: This guide is intended for informational purposes only and is not a substitute for professional safety training and judgment. Always consult the most current Safety Data Sheet (SDS) for **Tribenzylsilane** from the manufacturer and follow all applicable institutional and regulatory guidelines.

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